

An In-depth Technical Guide to 1,2-dibromo-4,5-dimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-dibromo-4,5-dimethoxybenzene

Cat. No.: B1585919

[Get Quote](#)

CAS Number: 37895-73-1

This technical guide provides a comprehensive overview of **1,2-dibromo-4,5-dimethoxybenzene**, a versatile chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development and materials science.

Chemical and Physical Properties

1,2-dibromo-4,5-dimethoxybenzene, also known as 4,5-dibromoveratrole, is a halogenated aromatic compound.^{[1][2][3]} It serves as a crucial building block in the synthesis of more complex molecules.^[4]

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C ₈ H ₈ Br ₂ O ₂ [1][3][5]
Molecular Weight	295.96 g/mol [1][3][5]
Appearance	White to orange to green powder or crystals[1]
Melting Point	87-92 °C[1][6]
Boiling Point (Predicted)	286.6 ± 35.0 °C[1]
Density (Predicted)	1.742 ± 0.06 g/cm ³ [1]
Water Solubility	Insoluble[1]
Storage	Room temperature, sealed in a dry place[1][2][5]

Table 2: Spectral Data

Technique	Data Highlights
¹ H NMR (CDCl ₃)	δ = 7.06 (s, 2H), 3.86 (s, 6H)[1]
¹³ C NMR (CDCl ₃)	δ = 148.8, 115.9, 114.7, 56.2[1]
Mass Spectrometry (GC-MS)	Available data indicates characteristic fragmentation patterns.[7][8]
Infrared (IR) Spectroscopy	Spectra available.[7][9]
Raman Spectroscopy	Spectrum available.[7]

Synthesis and Experimental Protocols

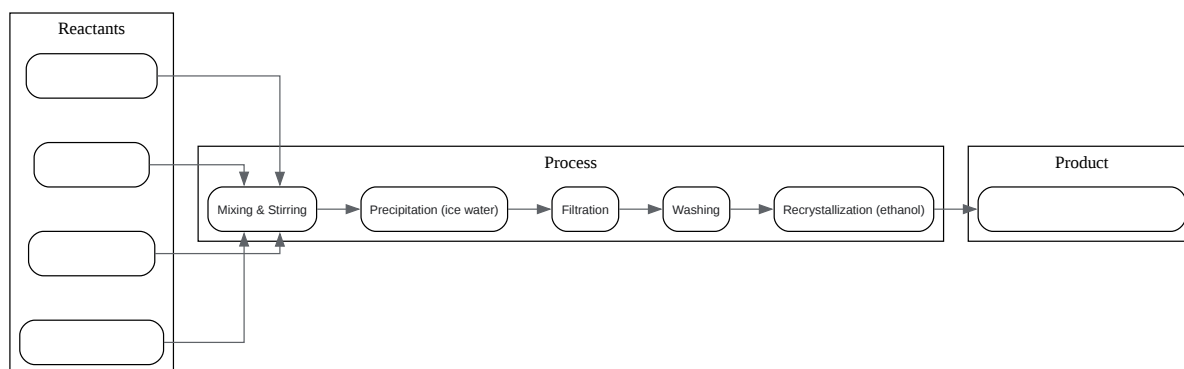
Two primary methods for the synthesis of **1,2-dibromo-4,5-dimethoxybenzene** are documented.

Protocol 1: Bromination using Potassium Bromate and Hydrobromic Acid

This method involves the bromination of 1,2-dimethoxybenzene (veratrole) using potassium bromate and hydrobromic acid in acetic acid.[6]

Experimental Procedure:[6]

- Dissolve 13.8 g (100 mmol) of 1,2-dimethoxybenzene in 133 mL of concentrated acetic acid in a 250 mL Erlenmeyer flask equipped with a thermometer and magnetic stirrer.
- Add 11.2 g (67.1 mmol) of potassium bromate to the solution.
- Slowly add 40 mL (350 mmol) of 48% hydrobromic acid dropwise while stirring at room temperature. The temperature of the reaction mixture will increase.
- After the addition is complete, continue stirring for an additional 30 minutes at room temperature.
- Pour the reaction mixture into 100 mL of ice water and stir for 15 minutes to precipitate the product.
- Collect the precipitate by suction filtration.
- Wash the crude product with 20 mL of a 0.2 M sodium disulfide solution, followed by 20 mL of water.
- Recrystallize the crude product from ethanol to obtain the purified **1,2-dibromo-4,5-dimethoxybenzene**.



[Click to download full resolution via product page](#)

Synthesis Workflow: Bromination with KBrO_3/HBr

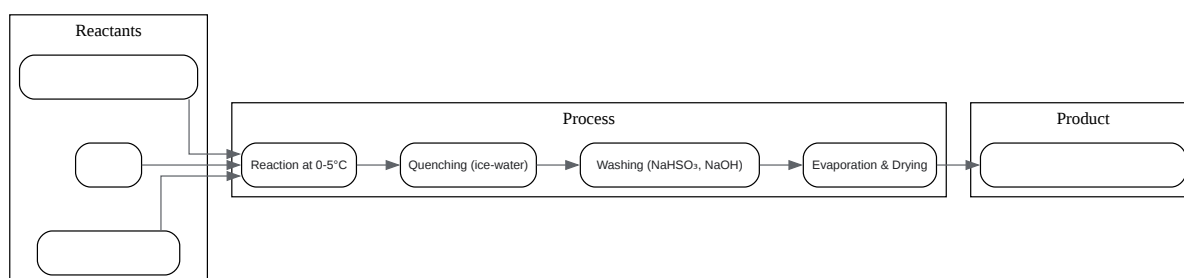
Protocol 2: Direct Bromination with Bromine

This protocol utilizes elemental bromine in carbon tetrachloride for the direct bromination of 1,2-dimethoxybenzene.^[1]

Experimental Procedure:^[1]

- Dissolve 16.16 g (117 mmol) of 1,2-dimethoxybenzene in 120 mL of carbon tetrachloride in a flask and cool to 0 °C with stirring.
- Slowly add a solution of 13.2 mL (257.4 mmol) of bromine in 25 mL of carbon tetrachloride dropwise over 30 minutes, maintaining the temperature between 0-5 °C.
- After the addition, continue to stir the reaction mixture at 0 °C for 2 hours.
- Pour the mixture into an ice-water mixture.

- Separate the organic phase and wash it sequentially with 10% aqueous sodium bisulfite (NaHSO_3) and 10% aqueous sodium hydroxide (NaOH).
- Concentrate the organic phase by evaporation and dry to yield the product.



[Click to download full resolution via product page](#)

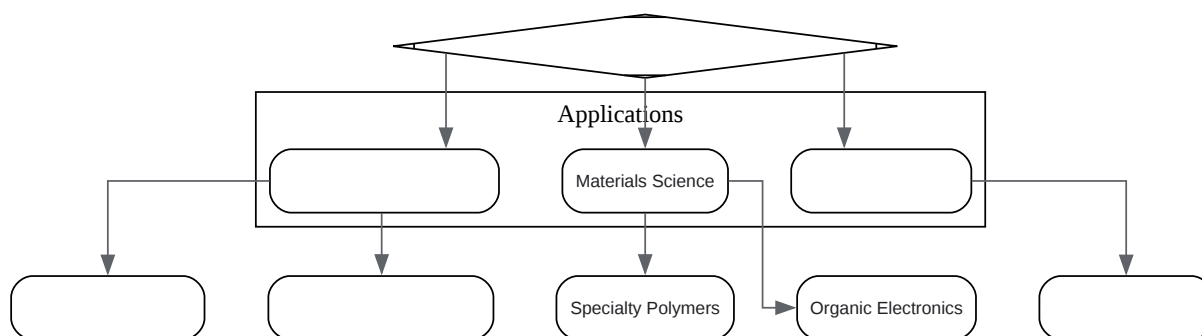
Synthesis Workflow: Direct Bromination

Applications in Research and Development

1,2-dibromo-4,5-dimethoxybenzene is a valuable intermediate in organic synthesis, particularly in the pharmaceutical and materials science sectors.^[4]

- **Pharmaceutical Intermediate:** It is a precursor for the synthesis of more complex molecules with potential biological activity.^[4] For instance, it is used as a reagent in the synthesis of norathyriol.^[2] Brominated aromatic compounds are frequently employed in cross-coupling reactions to build the carbon skeleton of drug candidates.^{[4][10]}
- **Materials Science:** The dibromo functionality allows for its use as a monomer or intermediate in the synthesis of specialty polymers and organic electronic materials.^[4]

- Chemical Research: It is utilized in the synthesis of various organic compounds. It has been noted to exhibit prooxidant properties.[2] While derivatives of similar bromophenols have shown antioxidant and anticancer activities, further research is needed to fully elucidate the biological profile of **1,2-dibromo-4,5-dimethoxybenzene** itself.[11]



[Click to download full resolution via product page](#)

Applications of **1,2-dibromo-4,5-dimethoxybenzene**

Safety and Handling

1,2-dibromo-4,5-dimethoxybenzene is classified as a hazardous substance and requires careful handling.

GHS Hazard Statements:[3][12]

- H315: Causes skin irritation.[3][12]
- H319: Causes serious eye irritation.[3][12]
- H335: May cause respiratory irritation.[3][12]

Table 3: Precautionary Statements

Category	Precautionary Statements
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9][12] P264: Wash skin thoroughly after handling.[9][12] P271: Use only outdoors or in a well-ventilated area.[9][12] P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[9][12]
Response	P302 + P352: IF ON SKIN: Wash with plenty of water.[12] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[12] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[12] P312: Call a POISON CENTER or doctor if you feel unwell. [13]
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[9][12] P405: Store locked up.[9][12]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[12]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[12]
- Skin Protection: Wear impervious gloves and protective clothing.[12]
- Respiratory Protection: Use a suitable respirator if dust is generated or exposure limits are exceeded.[12]

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4,5-DIBROMOVERATROLE | 37895-73-1 [chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 4,5-Dibromoveratrole | C₈H₈Br₂O₂ | CID 2758033 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nbinnno.com [nbinnno.com]
- 5. chemscene.com [chemscene.com]
- 6. Making sure you're not a bot! [oc-praktikum.de]
- 7. spectrabase.com [spectrabase.com]
- 8. spectrabase.com [spectrabase.com]
- 9. 1,4-Dibromo-2,5-dimethoxybenzene | C₈H₈Br₂O₂ | CID 231240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. nbinnno.com [nbinnno.com]
- 11. Antioxidant and Anticancer Activities of Synthesized Methylated and Acetylated Derivatives of Natural Bromophenols - ProQuest [proquest.com]
- 12. echemi.com [echemi.com]
- 13. aksci.com [aksci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2-dibromo-4,5-dimethoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585919#1-2-dibromo-4-5-dimethoxybenzene-cas-number-37895-73-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com